

# Unveiling EC330: A Technical Guide to its Chemical Structure and Anti-Cancer Activity

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## Compound of Interest

Compound Name: EC330

Cat. No.: B10801037

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## Abstract

**EC330** is a novel small-molecule inhibitor targeting the Leukemia Inhibitory Factor (LIF) signaling pathway, a critical mediator in cancer progression, metastasis, and therapy resistance. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental evaluation of **EC330**, presenting key data and methodologies for researchers in oncology and drug development.

## Chemical Structure and Properties

**EC330** is a steroidal derivative with the chemical formula  $C_{30}H_{32}F_2O_2$  and a molecular weight of 462.57 g/mol <sup>[1]</sup> Its unique structure is fundamental to its inhibitory function against the LIF receptor.

| Property         | Value   | Reference      |
|------------------|---|----------------|
| Chemical Formula | $C_{30}H_{32}F_2O_2$  | <sup>[1]</sup> |
| Molecular Weight | 462.57 g/mol  | <sup>[1]</sup> |
| CAS Number       | 2016795-77-8  | <sup>[1]</sup> |
| Solubility       | Insoluble in water, soluble in DMSO and Ethanol. <sup>[1]</sup> | <sup>[1]</sup> |

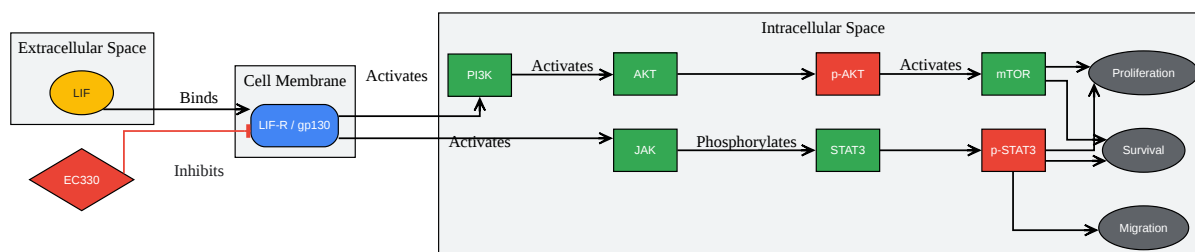
(Note: A detailed, publicly available, step-by-step synthesis protocol for **EC330** is not available in the reviewed literature.)

## Mechanism of Action: Inhibition of LIF/LIF-R Signaling

**EC330** exerts its anti-tumor effects by directly targeting the Leukemia Inhibitory Factor Receptor (LIF-R).[2][3] By binding to LIF-R, **EC330** blocks the interaction between LIF and its receptor, thereby inhibiting the activation of downstream oncogenic signaling pathways.[2][3]

The binding of LIF to LIF-R typically recruits gp130 to form a high-affinity receptor complex, which in turn activates the Janus kinase/signal transducer and activator of transcription 3 (JAK/STAT3), phosphatidylinositol 3-kinase/protein kinase B (PI3K/AKT), and mitogen-activated protein kinase (MAPK) pathways.[2][4] These pathways are crucial for promoting cancer cell proliferation, migration, and survival.[2][3] **EC330** effectively abrogates these effects by preventing the initial ligand-receptor interaction.[2][3]

Below is a diagram illustrating the LIF/LIF-R signaling pathway and the inhibitory action of **EC330**.



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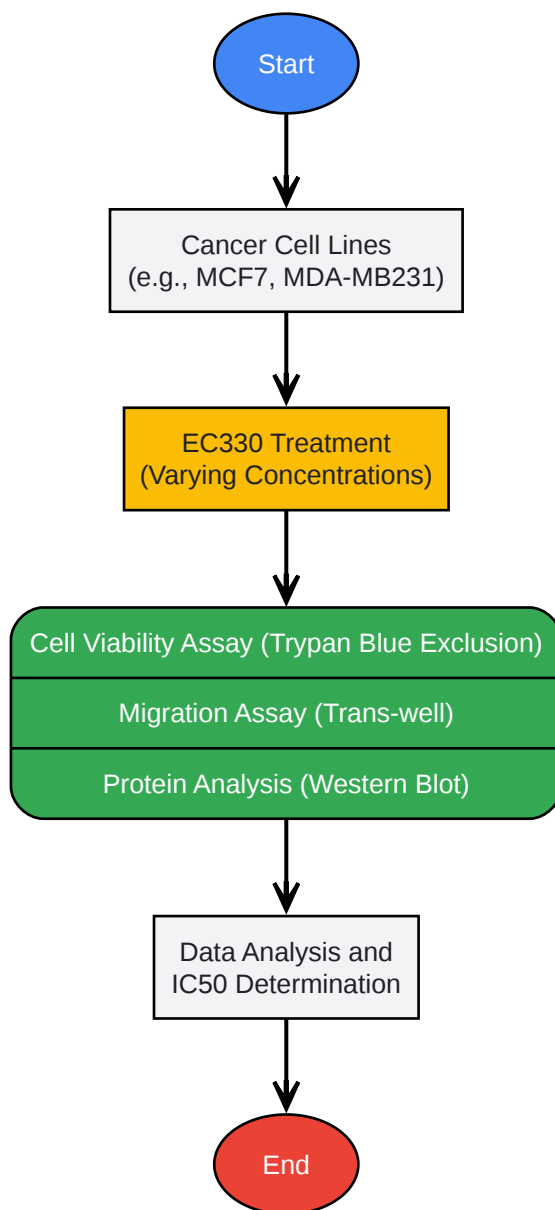
**Fig. 1: EC330** Inhibition of the LIF/LIF-R Signaling Pathway.

## Experimental Protocols

The investigation of **EC330**'s bioactivity involves a series of in vitro and in vivo experiments.

### In Vitro Assays

A general workflow for the in vitro evaluation of **EC330** is depicted below.



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## References

- 1. researchgate.net [researchgate.net]
- 2. Targeting LIF/LIFR signaling in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 3. EC330, a small-molecule compound, is a potential novel inhibitor of LIF signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Emerging Perspectives on Leukemia Inhibitory Factor and its Receptor in Cancer [frontiersin.org]
- To cite this document: BenchChem. [Unveiling EC330: A Technical Guide to its Chemical Structure and Anti-Cancer Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801037#investigating-the-chemical-structure-of-ec330]

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